

Essential Safety and Operational Guide for Handling 2-Methylindoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylindoline

Cat. No.: B143341

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Methylindoline**. It includes detailed procedural guidance on personal protective equipment, operational plans, and disposal.

Personal Protective Equipment (PPE)

When handling **2-Methylindoline**, it is crucial to use appropriate personal protective equipment to prevent exposure. The recommended PPE is outlined below.

Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- In situations with a potential for splashing, a face shield should be worn in addition to chemical goggles.[\[4\]](#)[\[5\]](#)

Skin Protection:

- Wear appropriate protective gloves to prevent skin exposure.[\[1\]](#)[\[6\]](#) It is important to inspect gloves for any damage before use.[\[6\]](#)
- Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#) For jobs with a high potential for skin contact, disposable coveralls may be suitable.

Respiratory Protection:

- Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[2\]](#)[\[7\]](#)
- For situations where concentrations may exceed the protection factor of a cartridge respirator, a supplied-air respirator is required.[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Methylindoline**.

Property	Value	Source
Molecular Formula	C9H11N	[1] [8] [9]
Molecular Weight	133.19 g/mol	[8] [9] [10]
Boiling Point	228-229 °C	[8] [11]
Flash Point	93.4 °C (200.1 °F) - closed cup	[8]
Density	1.023 g/mL at 25 °C	[8] [11]
Refractive Index	n _{20/D} 1.569	[8]

Handling and Storage Procedures

Handling:

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)[\[12\]](#)
- Use only in a well-ventilated area or outdoors.[\[2\]](#)[\[6\]](#)
- Avoid breathing mist, vapors, or spray.[\[6\]](#)[\[12\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[12\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[1][12]
- Keep the container tightly closed when not in use.[1][2]
- Keep away from heat, sparks, and open flames.[1]
- Incompatible materials include strong oxidizing agents and strong acids.[1][6]

First Aid Measures

In case of eye contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2]
- Get medical attention immediately.[1]

In case of skin contact:

- Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1][13]
- Get medical attention if irritation develops or persists.[7]

In case of inhalation:

- Remove the victim to fresh air immediately.[1][7]
- If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1][2]
- Get medical attention.[1]

In case of ingestion:

- Do NOT induce vomiting.[2][14]
- If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[1][7]

- Never give anything by mouth to an unconscious person.[1][7]
- Get medical aid immediately.[1]

Spill and Disposal Plan

Spill Response:

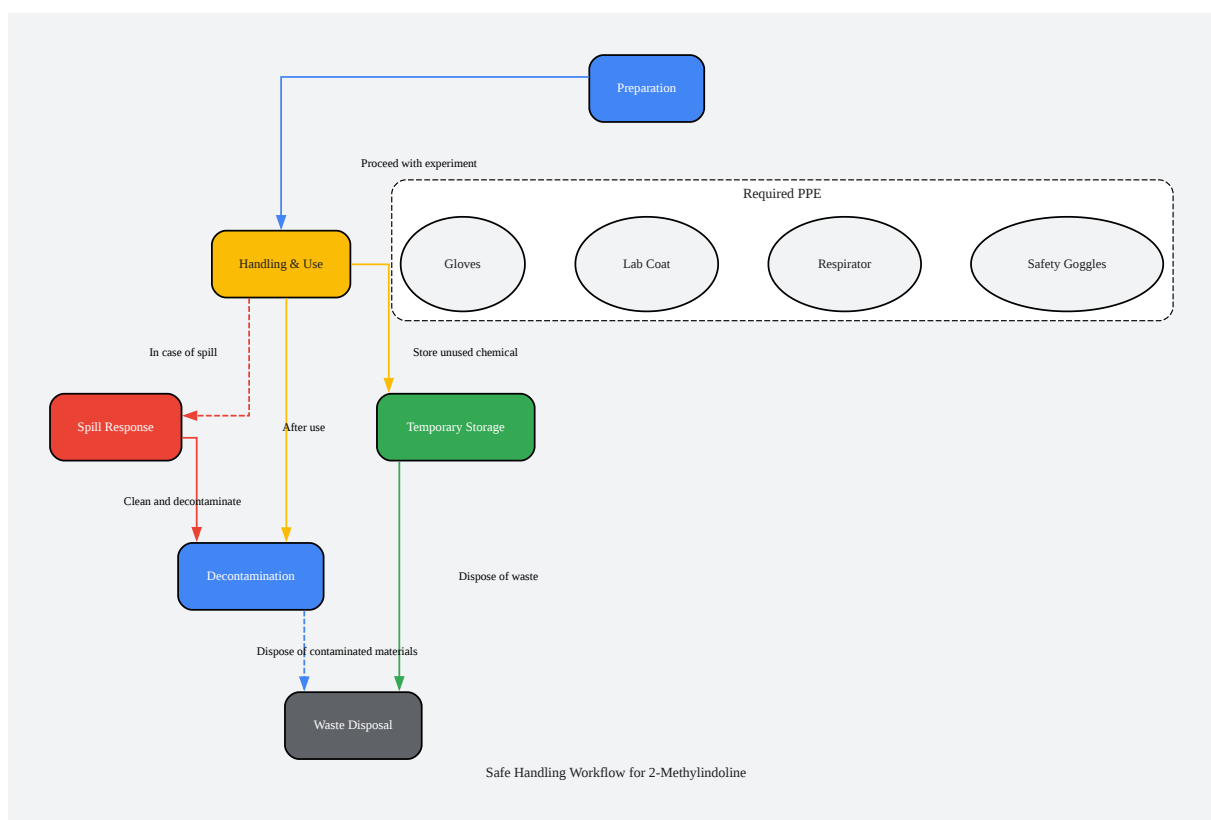
- For small spills, absorb the material with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[12]
- Use a shovel to place the material into a suitable container for disposal.[12]
- For larger spills, it may be necessary to dike the area to prevent spreading.
- Ensure adequate ventilation and wear appropriate PPE during cleanup.

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[2][6]
- Waste disposal methods should be in accordance with local, regional, and national regulations.
- Do not allow the chemical to enter drains or surface water.[6]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Methylindoline**, from preparation to disposal.



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